

Ciraparantag Overview and Mechanism of Action

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Compound Focus: Ciraparantag

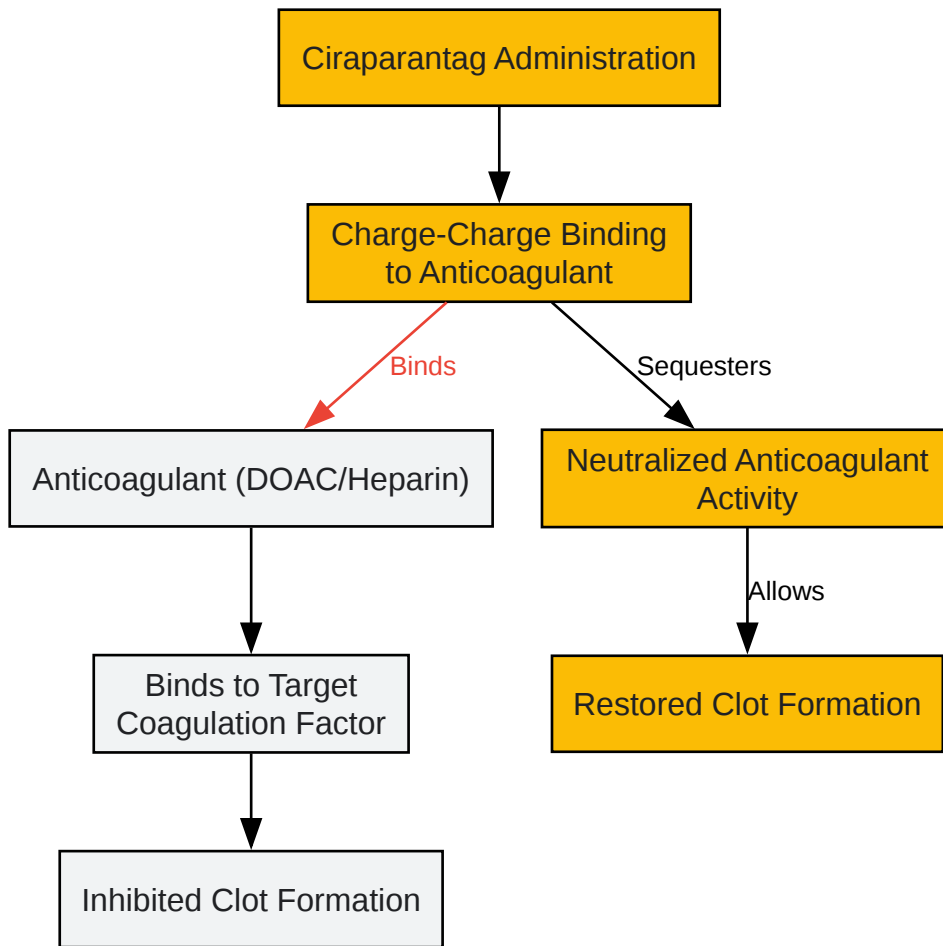
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Ciraparantag is a small, synthetic, water-soluble molecule investigated as a broad-spectrum reversal agent for anticoagulants [1]. Its proposed value lies in its ability to reverse the effects of both DOACs and low molecular weight heparin (LMWH), which could fill a significant gap in managing emergency bleeding [2].

Proposed Mechanism: **Ciraparantag** is designed to bind **non-covalently** via charge-charge interactions to unfractionated heparin, LMWH, and DOACs like rivaroxaban and apixaban [3] [4] [5]. This binding is believed to sequester the anticoagulant molecules, effectively neutralizing their activity and re-establishing normal clot formation [1] [3]. The diagram below illustrates this proposed mechanism and the subsequent restoration of coagulation.



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Pharmacokinetic Profile: **Ciraparantag** is administered via intravenous infusion, with a treatment regimen anticipated to be a single dose over approximately 10 minutes [1]. It demonstrates rapid action, reaching maximum concentration within minutes and has a short half-life of 12 to 19 minutes [4] [5]. It is primarily hydrolyzed by serum peptidases into inactive metabolites, which are then recovered in the urine [4] [5].

Summary of Key Experimental Evidence

The following table summarizes the clinical and preclinical studies that form the evidence base for **ciraparantag**.

Study Model/Type	Anticoagulant Reversed	Key Findings/Outcomes	Citation
Phase 2 Clinical Trials (Randomized, single-blind, placebo-controlled)	Apixaban, Rivaroxaban	Rapid, complete reversal within 1 hour; effect sustained for 5-6 hours; well-tolerated with mild, transient side effects (flushing, warmth).	[1]
Preclinical Model (Rat tail transection & liver laceration)	Heparins, DOACs	Single IV dose significantly reduced blood loss when given both before and after a bleeding injury.	[4] [5]
Mechanism & Binding Studies	Heparins, DOACs	Dynamic light-scattering confirmed binding to target anticoagulants and lack of binding to coagulation factors or other common drugs.	[4] [5]

Comparative Analysis with Available Reversal Agents

Currently, specific reversal agents are available only for certain anticoagulants: Idarucizumab for dabigatran and Andexanet alfa for factor Xa inhibitors (apixaban, rivaroxaban, edoxaban) [2]. There remains a need for a universal agent, especially for life-threatening bleeding or emergency surgery where the specific anticoagulant may be unknown [2].

The table below compares **ciraparantag**'s profile with the general characteristics of existing reversal strategies.

Feature	Ciraparantag	Agent-specific Antidotes (e.g., Idarucizumab, Andexanet alfa)	Non-Specific Agents (e.g., PCCs)
Spectrum of Activity	Broad-spectrum (DOACs, LMWH) [1] [3]	Specific (one or a single class) [2]	Broad, non-specific [2]
Mechanism of Action	Binds directly to anticoagulant [4] [5]	Drug-specific binding or decoy [2]	Replenishes clotting factors [2]

Feature	Ciraparantag	Agent-specific Antidotes (e.g., Idarucizumab, Andexanet alfa)	Non-Specific Agents (e.g., PCCs)
Speed of Action	Rapid (minutes) [4]	Rapid [2]	Rapid
Development Status	Investigational (Phase 2) [6] [1]	Approved and marketed [2]	Approved for other indications
Reported Tolerability	Mild, transient warmth/flushing [1]	Varies by agent	Risk of thrombotic events

Detailed Clinical Trial Methodology

For the Phase 2 clinical trials cited, the experimental design was as follows [1]:

- **Population:** Healthy elderly adults (age 50-75 years).
- **Intervention:** Participants were administered steady-state doses of either apixaban or rivaroxaban. They then received a single, weight-based dose of **ciraparantag** or a placebo.
- **Measurement of Effect:** Reversal of anticoagulation was measured using Whole Blood Clotting Time (WBCT), a specific and sensitive assay for detecting the activity of these anticoagulants.
- **Outcomes:** The primary outcome was the reversal of WBCT to baseline (normal) levels. Secondary outcomes included the time to reversal and the duration of the effect.

Key Takeaways and Future Directions

- **Universal Potential:** **Ciraparantag**'s primary advantage is its potential as a single-agent reversal for multiple anticoagulant classes (DOACs and heparins), which is not currently available [2] [1].
- **Favorable Safety in Trials:** In completed studies, it has been well-tolerated, with the most common adverse events being mild and transient sensations of warmth or flushing [1].
- **Status and Limitations:** It is crucial to note that **Ciraparantag is not yet approved for use** by the FDA or any other regulatory authority [1]. Its efficacy and safety are still under investigation. The most recent clinical trial identified in the search results was initiated in November 2020 [6], and a 2022 review noted it was still in Phase 2 trials [2].

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References

1. New data in the European Heart Journal show ciraparantag ... reverses [biospace.com]
2. A short review of ciraparantag in perspective of the ... [pubmed.ncbi.nlm.nih.gov]
3. Ciraparantag, an anticoagulant reversal drug [sciencedirect.com]
4. Ciraparantag, an anticoagulant reversal drug [pubmed.ncbi.nlm.nih.gov]
5. (PDF) Ciraparantag , an anticoagulant reversal drug: mechanism of... [academia.edu]
6. clinical trial progress and patents: Drug pipeline profiles... Ciraparantag [drugpatentwatch.com]

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